

Handling and storage guidelines for 5-Isopropylnicotinic acid.

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Compound of Interest

Compound Name: 5-Isopropylnicotinic acid

Cat. No.: B1612932

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Application Notes and Protocols for 5-Isopropylnicotinic Acid

Introduction

5-Isopropylnicotinic acid, a derivative of nicotinic acid (Vitamin B3), is a substituted pyridine carboxylic acid. Compounds within this class are of significant interest in medicinal chemistry and drug development due to their diverse biological activities. Nicotinic acid and its derivatives are known to play roles as antilipemic and vasodilator agents[1]. The introduction of an isopropyl group at the 5-position of the pyridine ring modifies the molecule's lipophilicity and steric profile, potentially influencing its pharmacokinetic and pharmacodynamic properties. These application notes provide essential guidelines for the safe handling, storage, and preparation of solutions of **5-Isopropylnicotinic acid** to ensure experimental integrity and personnel safety in a research environment.

Chemical and Physical Properties

A summary of the key properties of **5-Isopropylnicotinic acid** is provided below. This data is crucial for proper handling, storage, and experimental design.

Property	Value	Source
IUPAC Name	5-propan-2-ylpyridine-3-carboxylic acid	[2]
Synonyms	3-Pyridinecarboxylicacid, 5-(1-methylethyl)-	[3]
CAS Number	73591-69-2	[2][3]
Molecular Formula	C ₉ H ₁₁ NO ₂	[3]
Molecular Weight	165.19 g/mol	[3]
Appearance	Solid (General form for similar compounds)	[4]
Purity	≥98% (Typical)	[3]
Storage Temperature	4°C	[3]

Safety and Hazard Information

As a specific Safety Data Sheet (SDS) for **5-Isopropylnicotinic acid** is not widely available, the following safety guidelines are based on the parent compound, nicotinic acid, and general best practices for handling chemical reagents in a laboratory setting. Researchers must perform their own risk assessment before use.

3.1. Potential Hazards (based on Nicotinic Acid)

- Eye Irritation: May cause serious eye irritation[5][6].
- Skin Irritation: May cause skin irritation[6].
- Respiratory Irritation: May cause respiratory irritation if inhaled as dust[6].
- Aquatic Hazard: May be harmful to aquatic life[5].

3.2. Personal Protective Equipment (PPE) Proper PPE is mandatory to minimize exposure and ensure personal safety.

- Eye Protection: Wear approved safety glasses or goggles[5][6].
- Hand Protection: Handle with impervious gloves that have been inspected prior to use. Dispose of contaminated gloves after use in accordance with good laboratory practices[5].
- Body Protection: Wear a lab coat.
- Respiratory Protection: In case of insufficient ventilation or dust formation, wear a suitable dust mask or respirator.

Handling Guidelines

Adherence to proper handling procedures is critical to prevent contamination and accidental exposure.

4.1. General Handling

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust[7].
- Avoid the formation of dust and aerosols[7].
- Do not eat, drink, or smoke in the laboratory area[8].
- Wash hands thoroughly after handling the compound[5][8].
- Immediately change contaminated clothing[5][7].

4.2. First Aid Measures (in case of accidental exposure)

- If Inhaled: Move the person to fresh air. If breathing is difficult, seek medical attention[6].
- In Case of Skin Contact: Take off immediately all contaminated clothing. Rinse skin with plenty of water[6][7].
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and consult an ophthalmologist[5][6].

- If Swallowed: Rinse mouth with water. Immediately make the victim drink water (two glasses at most). Consult a physician[6][7].

Storage Guidelines

Proper storage is essential to maintain the stability and purity of **5-Isopropylnicotinic acid**.

- Temperature: Store the compound in a refrigerator at 4°C[3].
- Container: Keep the container tightly closed in a dry place[5][7][8].
- Atmosphere: For long-term storage, consider an inert atmosphere, especially for compounds sensitive to air or moisture, a general good practice for many nicotinic acid derivatives[9].
- Incompatibilities: Keep away from strong oxidizing agents and strong alkalis, as violent reactions can occur with the parent compound, nicotinic acid[7].

Protocol: Preparation of a Stock Solution

This protocol provides a general procedure for preparing a stock solution of **5-Isopropylnicotinic acid**. The choice of solvent and concentration should be determined based on the specific requirements of the downstream application.

6.1. Materials

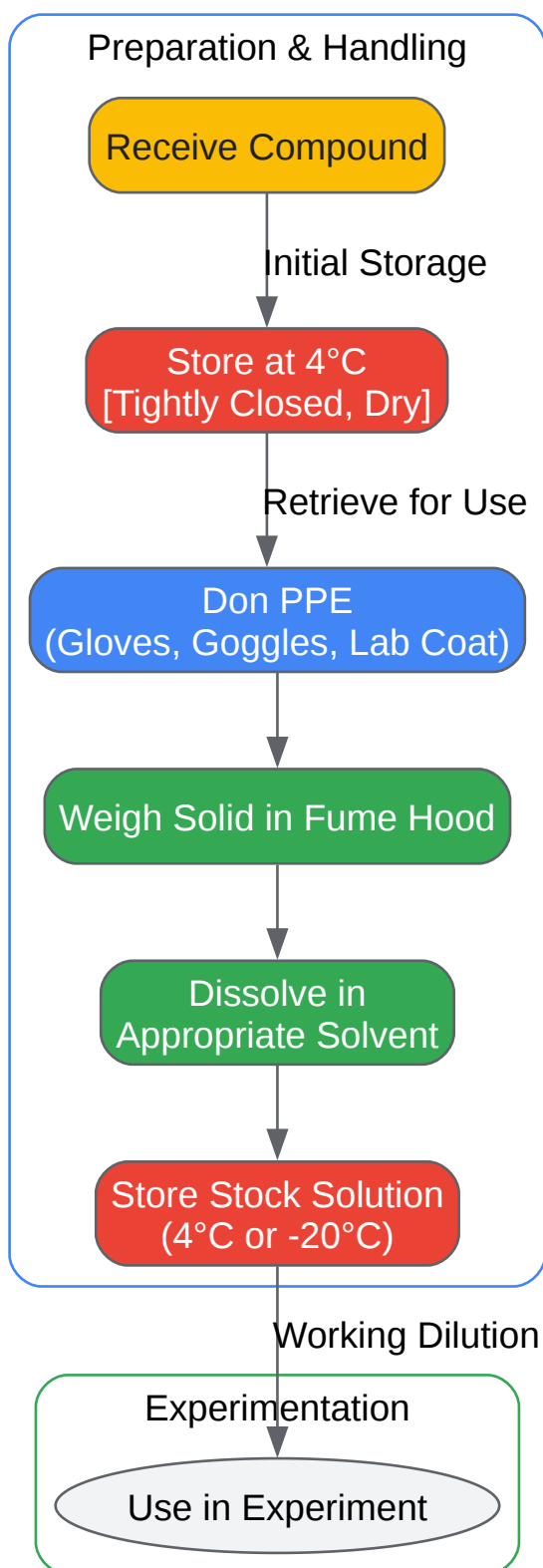
- **5-Isopropylnicotinic acid** powder
- Appropriate solvent (e.g., DMSO, Ethanol, or an aqueous buffer)
- Calibrated analytical balance
- Volumetric flasks and pipettes
- Vortex mixer or sonicator

6.2. Procedure

- **Equilibration:** Before opening, allow the container of **5-Isopropylnicotinic acid** to warm to room temperature to prevent moisture condensation.
- **Weighing:** In a chemical fume hood, accurately weigh the desired amount of the compound using a calibrated analytical balance.
- **Solvent Selection:** The solubility of **5-Isopropylnicotinic acid** may not be readily available. For novel compounds, it is recommended to perform a small-scale solubility test with various common laboratory solvents (e.g., DMSO, ethanol, methanol, water, buffered solutions). The parent compound, nicotinic acid, is soluble in water and alcohol[1].
- **Dissolution:** a. Transfer the weighed powder to an appropriate volumetric flask. b. Add a portion (approximately 50-70% of the final volume) of the selected solvent. c. Mix the solution thoroughly. Use a vortex mixer or sonication bath to aid dissolution if necessary. Nicotinic acid derivatives can be acidic, and dissolution in aqueous solutions may be pH-dependent[1].
- **Final Volume:** Once the solid is completely dissolved, add the solvent to reach the final desired volume.
- **Storage of Solution:** Store the prepared stock solution in a tightly sealed container. For short-term storage, 4°C is recommended. For long-term storage, aliquot the solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C. The stability of the compound in solution should be validated for the specific storage conditions and duration[10].

Visual Workflow

The following diagram illustrates the general workflow for handling **5-Isopropylnicotinic acid** from receipt to the preparation of a ready-to-use experimental solution.



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Caption: Workflow for handling and preparing **5-Isopropylnicotinic acid** solutions.

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